

Biochemical Properties of Magnesium Orotate Dihydrate: A Technical Guide

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Compound of Interest

Compound Name: *Magnesium orotate*

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Abstract

Magnesium orotate dihydrate, a salt of orotic acid and magnesium, has garnered significant interest in the pharmaceutical and nutraceutical industries. Its purported high bioavailability and the physiological roles of both magnesium and orotic acid contribute to its therapeutic potential. This technical guide provides a comprehensive overview of the core biochemical properties of **magnesium orotate** dihydrate, including its physicochemical characteristics, and involvement in key biological pathways. Detailed experimental protocols for the characterization of this molecule are provided, alongside quantitative data summarized for clarity. Visual diagrams of relevant signaling pathways and experimental workflows are included to facilitate a deeper understanding of its biochemical significance.

Physicochemical Properties

Magnesium orotate dihydrate is a white crystalline powder.^[1] Its fundamental physicochemical properties are crucial for understanding its behavior in biological systems and for formulation development.

Chemical Structure and Molecular Formula

Magnesium orotate dihydrate consists of a magnesium ion (Mg^{2+}) coordinated with two orotate anions and two water molecules.^{[2][3]} The orotate anion is the conjugate base of orotic

acid (2,6-dioxo-1,2,3,6-tetrahydropyrimidine-4-carboxylic acid).

Chemical Formula: $C_{10}H_6MgN_4O_8 \cdot 2H_2O$ [2]

Molecular Weight: 370.50 g/mol [1]

Quantitative Physicochemical Data

The key physicochemical parameters of **magnesium orotate** dihydrate are summarized in the table below.

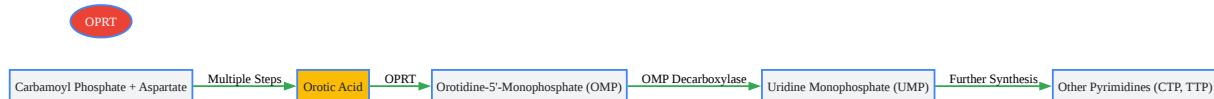
Property	Value	Reference
Molecular Formula	$C_{10}H_6MgN_4O_8 \cdot 2H_2O$	[2]
Molecular Weight	370.50 g/mol	[1]
pKa (of Orotic Acid)	2.83	[4]
Aqueous Solubility	Poorly soluble / ~12 mg/L	[2]
Appearance	White crystalline powder	[1]

Biological Interactions and Signaling Pathways

Magnesium orotate dihydrate's biological effects are a composite of the functions of magnesium and orotic acid. Orotic acid, a precursor in the *de novo* pyrimidine synthesis pathway, plays a vital role in the production of nucleotides essential for DNA and RNA synthesis.[5] Magnesium is an essential mineral and a cofactor for over 300 enzymatic reactions in the body, crucial for processes like energy production, muscle and nerve function, and blood glucose control.[5]

Orotic Acid and Pyrimidine Synthesis

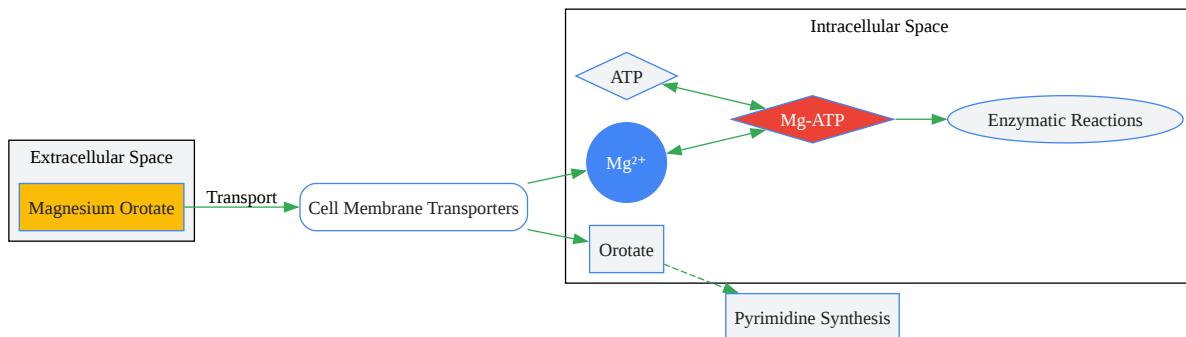
Orotic acid is a key intermediate in the synthesis of pyrimidines. The pathway involves the conversion of orotic acid to orotidine-5'-monophosphate (OMP) by the enzyme orotate phosphoribosyltransferase (OPRT), which is then decarboxylated to uridine monophosphate (UMP), a precursor for other pyrimidines.

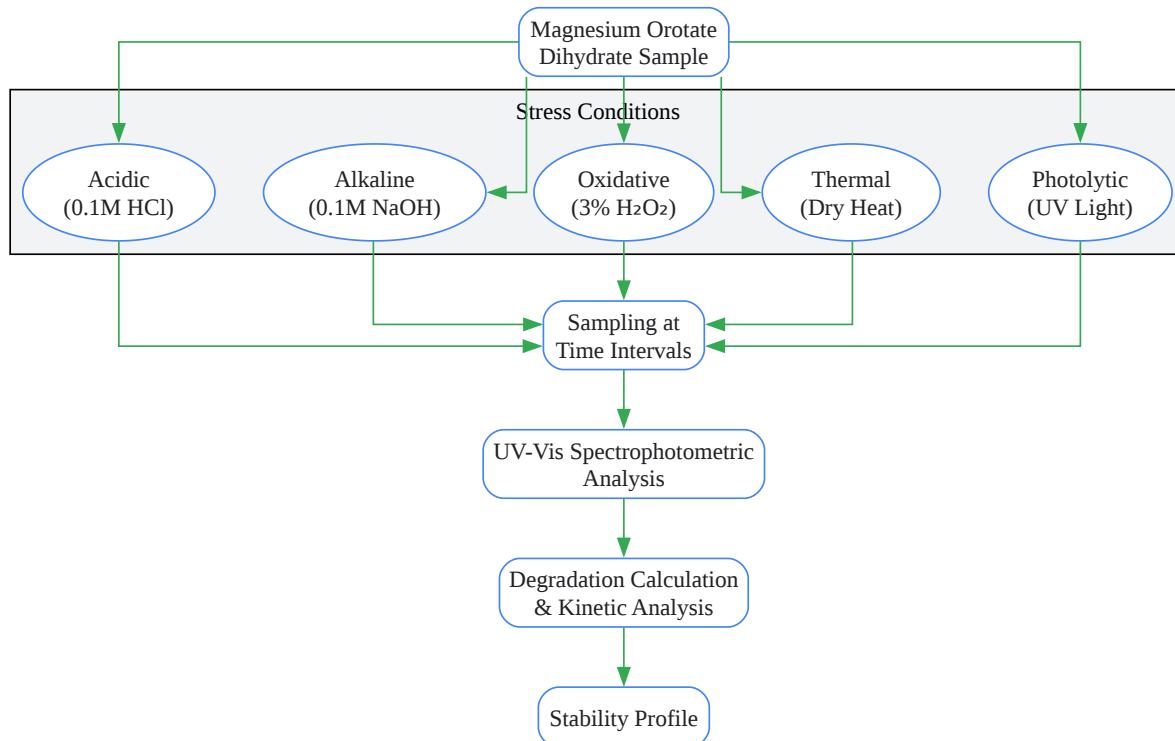
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De novo pyrimidine synthesis pathway highlighting the role of orotic acid.

Magnesium Uptake and Cellular Function

The orotic acid component is suggested to facilitate the transport of magnesium across cell membranes, potentially leading to better intracellular utilization.^[5] While the exact mechanism of enhanced uptake for **magnesium orotate** is still under investigation, it is hypothesized that orotate may act as a carrier molecule. Once inside the cell, magnesium participates in a vast array of cellular processes, most notably its interaction with ATP to form the Mg-ATP complex, which is the biologically active form of ATP.





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